

Essential Safety and Logistical Information for Handling DSR-141562

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: DSR-141562

Cat. No.: B2406171

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Audience: Researchers, scientists, and drug development professionals.

This document provides crucial safety and logistical guidance for the handling of **DSR-141562**, a novel, orally active, and selective brain-penetrant phosphodiesterase 1 (PDE1) inhibitor. Given the potent nature of this compound and the absence of a comprehensive public Material Safety Data Sheet (MSDS), this guide is based on best practices for handling potent pharmaceutical compounds in a laboratory setting.

Core Compound Information

DSR-141562 is identified as a phosphodiesterase 1 (PDE1) inhibitor with preferential selectivity for human PDE1B.^[1] Its activity has been demonstrated in animal models for symptoms associated with schizophrenia.^[2]

Property	Data	Source
IUPAC Name	3-methyl-7-(tetrahydro-2H-pyran-4-yl)-2-{{[trans-4-(trifluoromethyl)cyclohexyl]-methoxy}imidazo[5,1-f][3][4][5]triazin-4(3H)-one	[2]
Molecular Formula	C21H27F3N4O3	N/A
Molecular Weight	456.46 g/mol	N/A
IC50 Values	hPDE1A: 97.6 nM, hPDE1B: 43.9 nM, hPDE1C: 431.8 nM	[1]
Solubility	DMSO: 25 mg/mL (with ultrasonic and warming to 60°C)	[1]

Personal Protective Equipment (PPE)

The handling of potent compounds like **DSR-141562** necessitates stringent adherence to PPE protocols to minimize exposure.[6][7] The following table outlines the recommended PPE for various laboratory activities involving this compound.

Activity	Recommended Personal Protective Equipment (PPE)
Weighing and Aliquoting (Solid)	- Dedicated, ventilated balance enclosure or fume hood. - Disposable nitrile gloves (double-gloving recommended). - Lab coat and sleeve protectors. - ANSI Z87.1 compliant safety glasses with side shields. - Face shield if there is a risk of splash. - N95 respirator or higher, depending on the quantity and dustiness of the compound.
Solution Preparation	- Chemical fume hood. - Disposable nitrile gloves. - Lab coat. - Safety goggles to protect against splashes.
Animal Dosing (Oral)	- Lab coat. - Disposable nitrile gloves. - Safety glasses.
General Laboratory Operations	- Lab coat. - Disposable nitrile gloves. - Safety glasses.

Note: Always consult your institution's Environmental Health and Safety (EHS) department for specific PPE requirements.

Experimental Protocols

General Handling of a Potent, Non-Volatile Solid Compound (e.g., **DSR-141562**)

- Preparation:
 - Designate a specific area within the laboratory for handling **DSR-141562**.
 - Ensure all necessary PPE is available and in good condition.[\[8\]](#)[\[9\]](#)[\[10\]](#)
 - Prepare all equipment (e.g., spatulas, weigh boats, vials) and reagents before handling the compound.
 - Verify that the chemical fume hood or ventilated enclosure is functioning correctly.

- Weighing:
 - Perform all weighing operations within a certified chemical fume hood or a ventilated balance enclosure to minimize inhalation exposure.[\[11\]](#)
 - Use disposable weigh boats and spatulas to avoid cross-contamination.
 - Handle the compound gently to prevent aerosolization.
- Solution Preparation:
 - Add the solvent to the accurately weighed **DSR-141562** in a suitable container within the fume hood.
 - Cap the container securely before mixing or vortexing.
 - If heating is required for dissolution, use a controlled heating method such as a water bath.[\[1\]](#)
- Decontamination and Cleaning:
 - Wipe down all surfaces and equipment that may have come into contact with the compound using an appropriate cleaning agent.
 - Dispose of all contaminated disposables as hazardous waste.

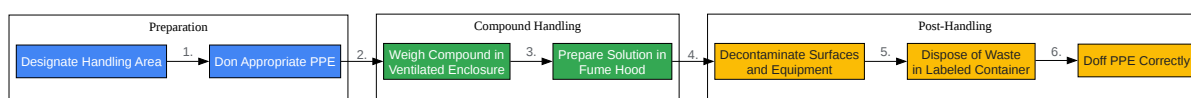
Operational and Disposal Plans

Proper disposal of investigational drugs is critical to ensure environmental safety and regulatory compliance.[\[3\]](#)[\[4\]](#)[\[12\]](#)[\[13\]](#)

Waste Type	Disposal Procedure
Unused Solid DSR-141562	- Collect in a clearly labeled, sealed, and compatible hazardous waste container. - The label should include "Hazardous Waste," the chemical name, and the approximate quantity. - Contact your institution's EHS for pickup and disposal via a licensed hazardous waste vendor.
Contaminated Labware (Gloves, weigh boats, pipette tips, etc.)	- Place in a designated hazardous waste bag or container immediately after use. - Seal the container when full and label it as hazardous waste.
Solutions of DSR-141562	- Collect in a sealed, leak-proof hazardous waste container. - Do not mix with other chemical waste streams unless compatibility is confirmed. - Label the container with the full chemical name and concentration.
Empty Stock Vials	- If completely empty and decontaminated, they may be disposed of in regular trash. However, it is best practice to dispose of them as hazardous waste to avoid any residual contamination.

Visualizations

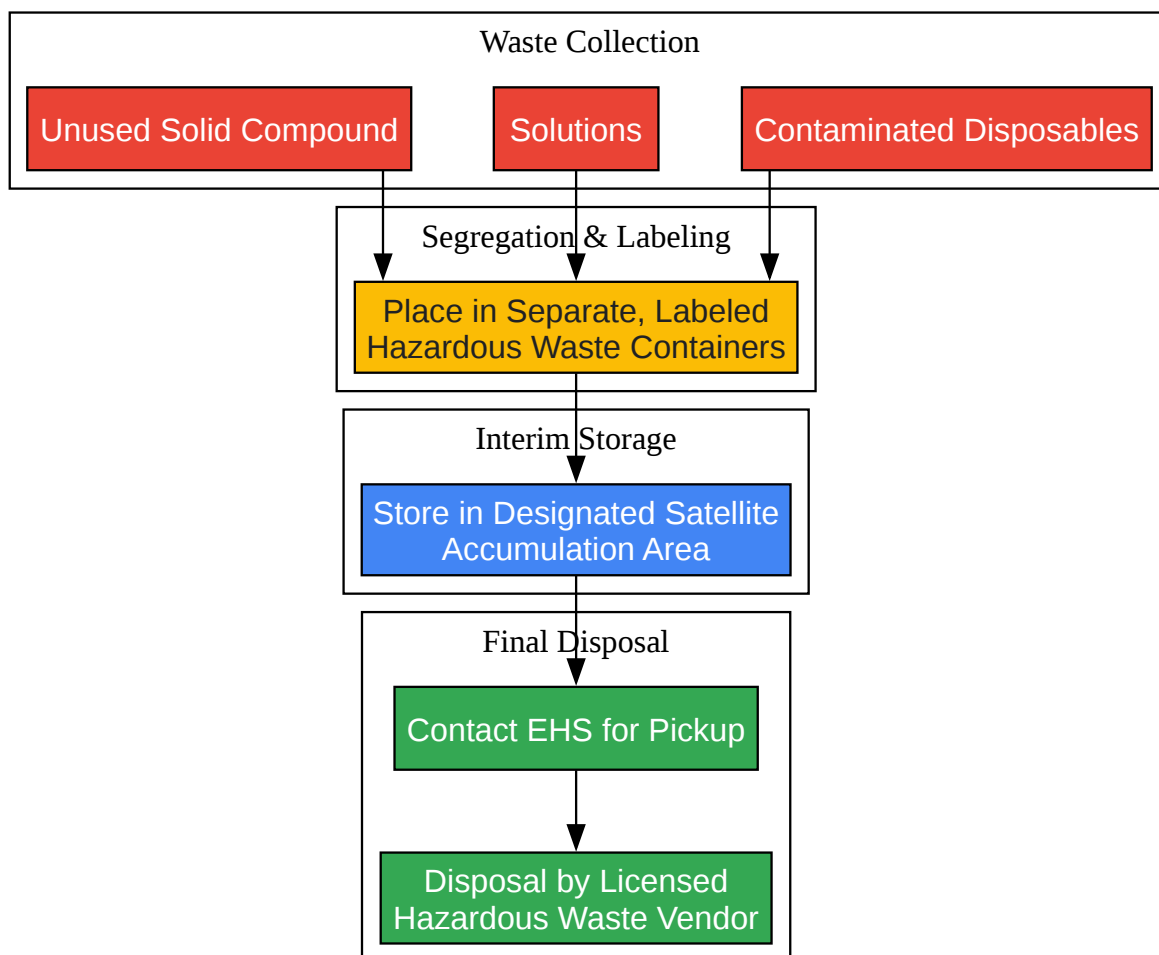
Workflow for Safe Handling of Potent Compounds



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Caption: A stepwise workflow for the safe handling of potent compounds in a laboratory setting.

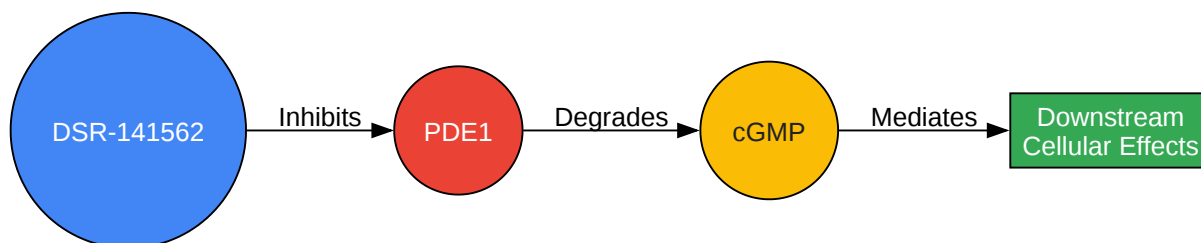
Investigational Drug Disposal Workflow



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Caption: A procedural flowchart for the proper disposal of investigational drug waste.

Simplified Signaling Pathway of DSR-141562



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Caption: A simplified diagram illustrating the inhibitory effect of **DSR-141562** on PDE1, leading to increased cGMP levels.

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- To cite this document: BenchChem. [Essential Safety and Logistical Information for Handling DSR-141562]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2406171#personal-protective-equipment-for-handling-dsr-141562]

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